

Application Notes and Protocols: Preparation of Amphocil® Solution for Experimental Use

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Compound of Interest

Compound Name: *Amphocil*

Cat. No.: *B1664940*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Amphocil®, also known as Amphotericin B Cholesteryl Sulfate Complex (ABCD), is a lipid-based formulation of the polyene antifungal agent Amphotericin B.[1][2] It consists of a 1:1 molar ratio complex of amphotericin B and cholesteryl sulfate, which forms a colloidal dispersion of microscopic disc-shaped particles upon reconstitution.[1][3] This formulation is designed to reduce the nephrotoxicity associated with conventional amphotericin B (Fungizone®) while retaining its potent antifungal activity.[3][4] The primary mechanism of action involves binding to ergosterol, a key sterol in the fungal cell membrane, leading to the formation of transmembrane channels, ion leakage, and ultimately, fungal cell death.[4][5][6]

These notes provide detailed protocols for the preparation of **Amphocil®** solutions for various experimental applications, including in vitro susceptibility testing and cell culture studies.

Product Information and Composition

Amphocil® is supplied as a sterile, pyrogen-free, lyophilized powder in single-dose vials. The composition of the available vial sizes is detailed below.

Table 1: Composition of Lyophilized **Amphocil®** Vials

Component	50 mg Vial	100 mg Vial
Amphotericin B	50 mg	100 mg
Sodium Cholesteryl Sulfate	26.4 mg	52.8 mg
Tromethamine	5.64 mg	11.28 mg
Disodium Edetate Dihydrate	0.372 mg	0.744 mg
Lactose Monohydrate	950 mg	1900 mg
Hydrochloric Acid	q.s. for pH adjustment	q.s. for pH adjustment

Data sourced from DailyMed.[\[1\]](#)

Experimental Protocols

3.1 Protocol 1: Reconstitution of Lyophilized Powder to Create a Stock Solution

This protocol describes the initial reconstitution of the lyophilized **Amphocil®** powder to a standard stock concentration.

Materials:

- **Amphocil®** vial (50 mg or 100 mg)
- Sterile Water for Injection, USP (non-bacteriostatic)
- Sterile syringes and needles
- Appropriate personal protective equipment (PPE)

Procedure:

- Bring the **Amphocil®** vial to room temperature.
- Using a sterile syringe, add the required volume of Sterile Water for Injection to the vial as specified in Table 2. Direct the stream of water against the side of the vial.

- Immediately after adding the water, shake the vial gently by hand, rotating it until all solids have completely dissolved.^[7] The resulting solution will be a colloidal dispersion with a concentration of 5 mg/mL of Amphotericin B.
- Visually inspect the vial for any particulate matter. The reconstituted solution should be a yellowish, translucent dispersion. Do not use if precipitation is observed.^[1]

Table 2: Reconstitution Volumes for Stock Solution

Vial Size	Volume of Sterile Water for Injection	Final Concentration
50 mg	10 mL	5 mg/mL
100 mg	20 mL	5 mg/mL

Data sourced from Medscape.^[7]

Important Considerations:

- Do NOT reconstitute with saline (NaCl) or dextrose solutions, as they will cause the drug to precipitate.^[7]
- Do NOT use diluents containing a bacteriostatic agent (e.g., benzyl alcohol), as this may also cause precipitation.^{[1][7]}

3.2 Protocol 2: Preparation of Working Solutions for In Vitro Assays

This protocol outlines the dilution of the 5 mg/mL stock solution to a final working concentration suitable for most experimental uses.

Materials:

- Reconstituted **Amphocil®** stock solution (5 mg/mL)
- 5% Dextrose Injection, USP (D5W)
- Sterile tubes or infusion bags

- Sterile syringes

Procedure:

- Calculate the volume of stock solution needed to achieve the desired final concentration in the required volume of 5% Dextrose. The typical final concentration for infusion is approximately 0.6 mg/mL.[\[7\]](#)
- Withdraw the calculated volume of the 5 mg/mL **Amphocil®** stock solution.
- Add the stock solution to the appropriate volume of 5% Dextrose solution.
- Mix gently by inversion. Do not filter the final solution or use an in-line filter, as this may remove the lipid complex.[\[1\]](#)
- The final solution is now ready for experimental use.

3.3 Protocol 3: General Guidelines for Use in Cell Culture

When using **Amphocil®** as an antifungal agent in mammalian cell culture, it is crucial to determine the optimal concentration that is effective against contaminants while minimizing cytotoxicity to the cell line of interest.

Recommended Concentration Range:

- The recommended concentration of Amphotericin B for use in cell culture media ranges from 0.25 to 2.5 µg/mL.[\[8\]](#)[\[9\]](#)
- Some studies have reported using concentrations between 250 and 500 ng/mL for specific applications, such as enhancing influenza virus isolation in Vero cells.[\[10\]](#)

Cytotoxicity Considerations:

- Amphotericin B can be toxic to some cell lines.[\[8\]](#) Concentrations of 5 to 10 µg/mL have been shown to cause abnormal morphology and decreased proliferation in osteoblasts and fibroblasts.[\[11\]](#)

- It is highly recommended to perform a dose-response experiment to determine the maximum non-toxic concentration for your specific cell line before routine use.[\[8\]](#) Observe cells daily for signs of toxicity, such as rounding, detachment, or vacuole formation.[\[8\]](#)

Quantitative Data Summary

Table 3: Key Quantitative Parameters for **Amphocil®** Preparation and Use

Parameter	Value	Reference(s)
Reconstitution		
Stock Concentration	5 mg/mL	[7]
Reconstitution Diluent	Sterile Water for Injection (non-bacteriostatic)	[7]
Final Dilution		
Typical Final Concentration	~0.6 mg/mL (for infusion)	[7]
Final Diluent	5% Dextrose Injection (D5W)	[7]
Cell Culture Use		
Recommended Range	0.25 - 2.5 µg/mL	[8] [9]
Cytotoxic Concentration	≥ 5 µg/mL (cell line dependent)	[11]
Stability (Reconstituted)		
Storage Temperature	2-8°C (Refrigerated)	[12]

| Stability Duration | Up to 7 days (protected from light) |[\[12\]](#) |

Visualized Workflows and Mechanisms

5.1 Experimental Workflow: **Amphocil®** Solution Preparation

The following diagram illustrates the sequential process for reconstituting and diluting **Amphocil®** for experimental use.

Workflow for **Amphocil®** reconstitution and dilution.

5.2 Mechanism of Action: Fungal Cell Membrane Disruption

Amphotericin B, the active component of **Amphocil®**, targets the fungal cell membrane. This diagram shows its mechanism of action.

Mechanism of action of Amphotericin B.

Safety and Handling Precautions

- Handle **Amphocil®** using aseptic techniques in a sterile environment (e.g., a biological safety cabinet).
- Wear appropriate personal protective equipment (PPE), including gloves and a lab coat.
- Parenteral drug products should be inspected visually for particulate matter and discoloration prior to administration.[1]
- Follow institutional guidelines for the disposal of biohazardous materials and chemical waste.

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References

- 1. AMPHOTEC®Amphotericin B Cholesteryl SulfateComplex for Injection [dailymed.nlm.nih.gov]
- 2. Overview of amphotericin B colloidal dispersion (amphocil) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. tandfonline.com [tandfonline.com]
- 4. Amphotericin B - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. Mechanism of Action | AmBisome (amphotericin B) liposome for injection [ambisome.com]
- 6. researchgate.net [researchgate.net]

- 7. reference.medscape.com [reference.medscape.com]
- 8. resources.rndsystems.com [resources.rndsystems.com]
- 9. researchgate.net [researchgate.net]
- 10. Antimycotic-Antibiotic Amphotericin B Promotes Influenza Virus Replication in Cell Culture - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Amphotericin B Is Cytotoxic at Locally Delivered Concentrations - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Stability of amphotericin B in an extemporaneously prepared i.v. fat emulsion - PubMed [pubmed.ncbi.nlm.nih.gov]
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